

Application Notes and Protocols for SB290157 Trifluoroacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB290157 trifluoroacetate

Cat. No.: B10765874

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

SB290157 trifluoroacetate is a synthetic, non-peptide molecule widely utilized in biomedical research as a potent and selective antagonist of the C3a receptor (C3aR). The C3a receptor is a G protein-coupled receptor that plays a crucial role in the innate immune response by binding the anaphylatoxin C3a, a cleavage product of the third component of the complement system. Activation of C3aR on various immune cells, such as mast cells, neutrophils, and macrophages, triggers a cascade of pro-inflammatory events, including chemotaxis, degranulation, and cytokine release. By blocking the interaction of C3a with its receptor, **SB290157 trifluoroacetate** serves as an invaluable tool for investigating the physiological and pathological roles of the C3a/C3aR signaling axis in a variety of inflammatory and neurological conditions.

This document provides comprehensive information on suppliers, purity, and detailed protocols for the application of **SB290157 trifluoroacetate** in key in vitro assays. It is intended to guide researchers in the effective use of this compound for studying C3aR-mediated signaling pathways and cellular responses.

Supplier and Purity Information

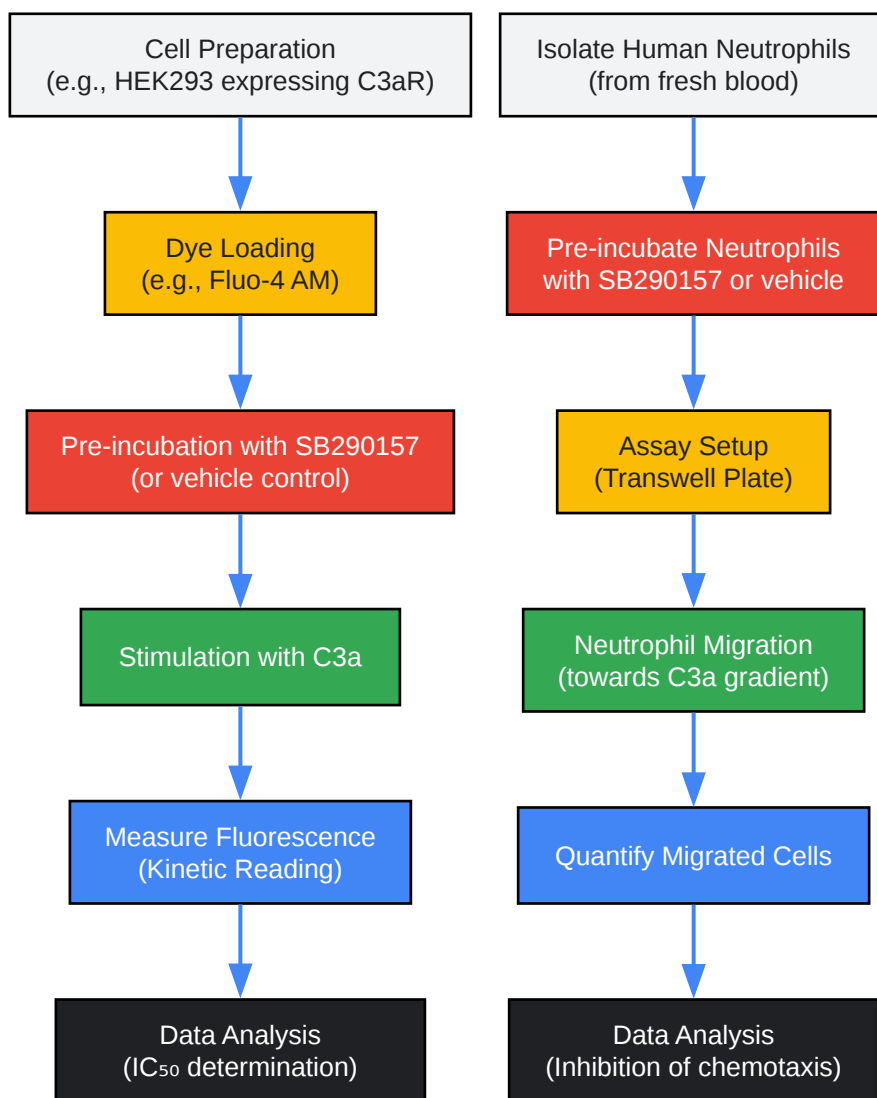
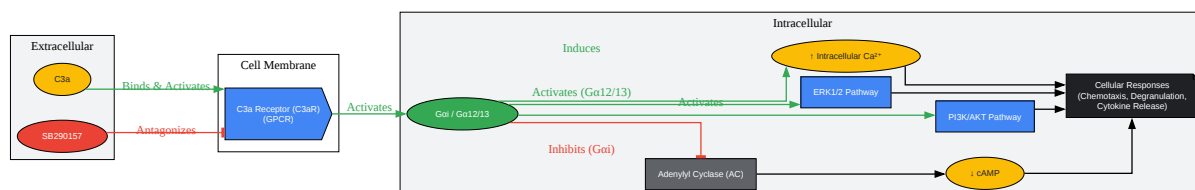
A critical aspect of utilizing small molecule inhibitors in research is ensuring the quality and purity of the compound. The following table summarizes publicly available information from

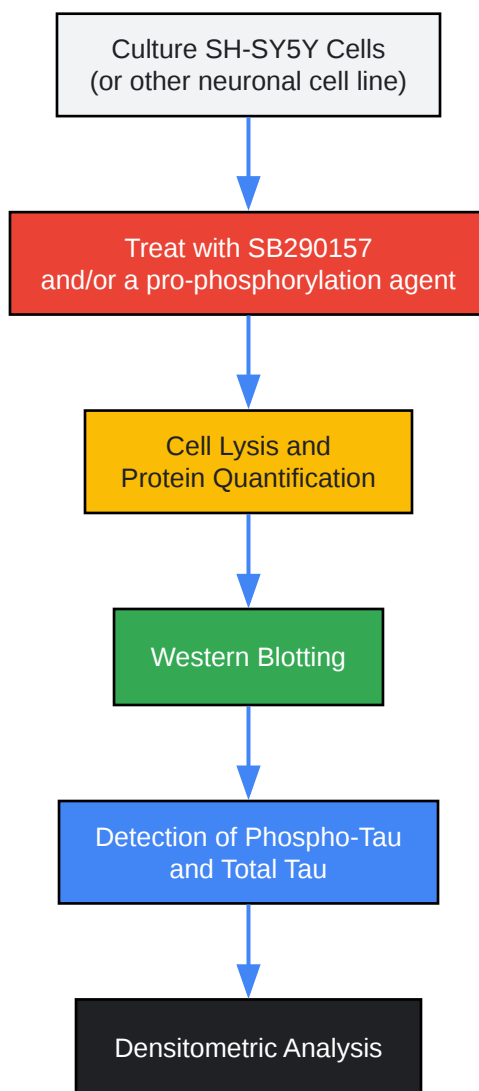
various suppliers of **SB290157 trifluoroacetate**. Researchers are advised to obtain batch-specific certificates of analysis for the most accurate information.

Supplier	Stated Purity
AbMole BioScience	99.86%
MedChem Express	99.87%
Selleck Chemicals	99.69%
R&D Systems / Tocris	≥97% (HPLC)[1][2]
Cayman Chemical	≥95%[3][4]
Santa Cruz Biotechnology	≥95%[5]
Creative Biolabs	95%[6]
Sigma-Aldrich / Calbiochem	≥95% (HPLC)[7]

C3a Receptor Signaling Pathway

SB290157 exerts its effects by inhibiting the signaling cascade initiated by the binding of C3a to its receptor, C3aR. Understanding this pathway is essential for designing and interpreting experiments using this antagonist.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Transwell chemotaxis assay. [bio-protocol.org]
- 2. Analysis of Neutrophil Polarization and Chemotaxis | Springer Nature Experiments [experiments.springernature.com]

- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. sartorius.com [sartorius.com]
- 6. Stable Mutated tau441 Transfected SH-SY5Y Cells as Screening Tool for Alzheimer's Disease Drug Candidates - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The "C3aR Antagonist" SB290157 is a Partial C5aR2 Agonist - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for SB290157 Trifluoroacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10765874#sb290157-trifluoroacetate-supplier-and-purity-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com